

A Comprehensive Technical Guide to Methyl 4-methoxy-5-nitrosalicylate

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Compound of Interest

Compound Name:	Methyl 2-hydroxy-4-methoxy-5-nitrobenzoate
CAS No.:	723284-34-2
Cat. No.:	B3151835

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This guide provides an in-depth exploration of Methyl 4-methoxy-5-nitrosalicylate, a derivative of Methyl 4-methoxysalicylate. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document covers the synthesis, characterization, and potential applications of this compound, offering both theoretical insights and practical methodologies.

Introduction: Understanding the Core Moiety and its Nitrated Derivative

Methyl 4-methoxysalicylate is a chemical compound that has been noted in various plants, including *Periploca sepium* and *Primula veris*.^[1] Its potassium salt, known as 4MSK, is utilized in the cosmetics industry for its skin-lightening properties, which it achieves by suppressing melanin production and promoting the exfoliation of melanin-containing stratum corneum.^{[2][3]}

The introduction of a nitro group at the 5-position of the Methyl 4-methoxysalicylate core via electrophilic aromatic substitution results in Methyl 4-methoxy-5-nitrosalicylate. This modification is significant as the presence of a nitro group can dramatically alter the electronic

properties and biological activity of the parent molecule. Nitroaromatic compounds are crucial intermediates in the synthesis of a wide range of pharmaceuticals, dyes, and other specialty chemicals.[4]

Synthesis of Methyl 4-methoxy-5-nitrosalicylate

The synthesis of Methyl 4-methoxy-5-nitrosalicylate is achieved through the nitration of Methyl 4-methoxysalicylate. This reaction is a classic example of electrophilic aromatic substitution, where a nitronium ion (NO_2^+) acts as the electrophile.[5][6]

The Underlying Chemistry: Directing Effects

The position of nitration on the benzene ring is dictated by the existing substituents: a hydroxyl group (-OH), a methoxy group (-OCH₃), and a methyl ester group (-COOCH₃). Both the hydroxyl and methoxy groups are strong activating, ortho-, para-directing groups. The ester group, conversely, is a deactivating, meta-directing group.[5][6] In this specific molecule, the powerful activating effects of the hydroxyl and methoxy groups will direct the incoming electrophile. The 5-position is ortho to the hydroxyl group and meta to the methoxy group, making it a plausible site for substitution.

Experimental Protocol: A Step-by-Step Guide

This protocol is based on established methods for the nitration of substituted aromatic rings.[5][7][8]

Materials:

- Methyl 4-methoxysalicylate
- Concentrated Sulfuric Acid (H_2SO_4)
- Concentrated Nitric Acid (HNO_3)
- Methanol
- Ice bath
- Stirring apparatus

- Standard laboratory glassware

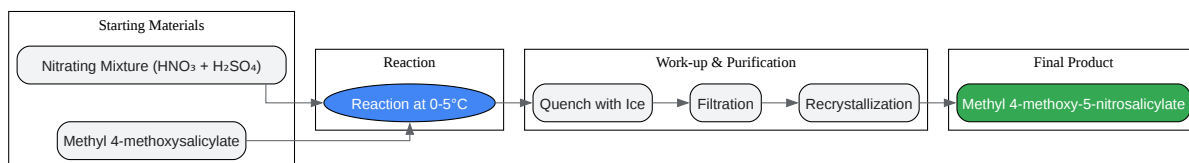
Procedure:

- In a flask, dissolve Methyl 4-methoxysalicylate in a minimal amount of concentrated sulfuric acid, ensuring the mixture is kept cool in an ice bath.[7][8]
- Separately, prepare the nitrating mixture by slowly adding concentrated nitric acid to an equal volume of concentrated sulfuric acid, also cooled in an ice bath.[5]
- Add the nitrating mixture dropwise to the solution of Methyl 4-methoxysalicylate while maintaining a low temperature (0-5 °C) and stirring continuously. The slow addition is crucial to prevent dinitration and control the exothermic reaction.[9]
- After the addition is complete, allow the reaction to stir at room temperature for a designated period to ensure completion.
- Carefully pour the reaction mixture over crushed ice to precipitate the crude product.
- Collect the solid product by vacuum filtration and wash with cold water to remove residual acid.
- Recrystallize the crude product from a suitable solvent, such as methanol, to obtain the purified Methyl 4-methoxy-5-nitrosalicylate.[7]

Safety Precautions:

- Concentrated nitric and sulfuric acids are extremely corrosive and potent oxidizing agents. Always handle them with extreme care in a fume hood, wearing appropriate personal protective equipment (PPE), including gloves and safety goggles.[5][10]
- The nitration reaction is exothermic and must be carefully controlled with cooling to prevent runaway reactions.

Synthesis Workflow Diagram



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Caption: Synthesis workflow for Methyl 4-methoxy-5-nitrosalicylate.

Physicochemical and Spectroscopic Properties

The precise experimental data for Methyl 4-methoxy-5-nitrosalicylate is not widely published. However, we can predict its properties based on the parent compound and the influence of the nitro group.

Physicochemical Properties

Property	Methyl 4-methoxysalicylate (Parent Compound)	Methyl 4-methoxy-5-nitrosalicylate (Predicted)
Molecular Formula	C ₉ H ₁₀ O ₄ [1]	C ₉ H ₉ NO ₆
Molecular Weight	182.17 g/mol [1][10]	227.17 g/mol [11]
Appearance	Solid[10]	Likely a pale yellow solid, typical for nitroaromatic compounds.
Melting Point	50-53 °C[10]	Expected to be higher than the parent compound due to increased polarity and intermolecular forces.
Solubility	Likely soluble in polar organic solvents like ethanol and ethyl acetate.[4]	

Spectroscopic Characterization

Spectroscopic analysis is essential for confirming the structure of the synthesized compound.

[12]

Technique	Expected Observations for Methyl 4-methoxy-5-nitrosalicylate
¹ H NMR	Signals corresponding to the aromatic protons will be shifted downfield due to the electron-withdrawing effect of the nitro group. The characteristic singlet for the methyl ester and methoxy group protons will be present.
¹³ C NMR	The carbon atom attached to the nitro group will show a significant downfield shift. Other aromatic carbon signals will also be affected.
FTIR	Strong characteristic absorption bands for the nitro group (NO ₂) are expected around 1550-1475 cm ⁻¹ (asymmetric stretch) and 1360-1290 cm ⁻¹ (symmetric stretch).[12] Other peaks will correspond to C=O (ester), O-H (hydroxyl), C-O (ether and ester), and aromatic C-H bonds.
Mass Spec.	The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound.

Potential Applications and Future Research

While specific applications for Methyl 4-methoxy-5-nitrosalicylate are not yet established, its structure suggests several promising avenues for research.

- **Pharmaceutical Intermediate:** Nitroaromatic compounds are frequently used as precursors for the synthesis of amines, which are a common feature in many drug molecules.[13] The reduction of the nitro group in Methyl 4-methoxy-5-nitrosalicylate would yield an amino-substituted salicylate, a scaffold with potential biological activities.
- **Drug Discovery:** The salicylate moiety is known for its anti-inflammatory properties. The addition of a nitro group could modulate this activity or introduce new pharmacological effects. The compound could be screened for a range of biological activities, including antimicrobial, anticancer, or antiviral properties.[4]

- Materials Science: Nitro-containing compounds can have applications in the development of dyes and other functional materials.[4]

Logical Pathway for Application Development

Caption: Potential pathways for the development of applications.

Conclusion

Methyl 4-methoxy-5-nitrosalicylate is a compound with significant potential, stemming from the combination of a biologically relevant salicylate core and a synthetically versatile nitro group. This guide has provided a comprehensive overview of its synthesis, predicted properties, and avenues for future research. The detailed protocols and theoretical background serve as a valuable resource for scientists looking to explore the chemistry and potential applications of this and related molecules. Further investigation into its biological profile is warranted and could lead to the discovery of novel therapeutic agents or valuable chemical intermediates.

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